

PSB 11 Hydrochloride Proper Disposal Procedures[1][2][3]

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Compound of Interest

Compound Name: PSB 11 hydrochloride

CAS No.: 453591-58-7

Cat. No.: B1139462

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Executive Summary & Core Directive

Do not treat **PSB 11 Hydrochloride** as general solid waste.

PSB 11 Hydrochloride (CAS: 453591-58-7) is a high-affinity, selective Adenosine A3 receptor antagonist (

= 2.3 nM).[1][2] Due to its high biological potency and stability as a purine derivative, it poses a specific risk of bioaccumulation and receptor-mediated toxicity in aquatic environments if leached.[2]

The Core Disposal Directive:

- Method: High-Temperature Incineration (Waste Code: Organic/Bioactive).[2]
- Prohibition: Under no circumstances should this compound be disposed of via sanitary sewer (sink) or standard municipal trash.[2]
- Chemical Class: Bioactive Organic Amine Salt.[2]

Compound Identification & Hazard Profiling

Before initiating disposal, verification of the chemical identity is critical to prevent dangerous commingling (e.g., mixing with strong oxidizers).[2]

Property	Specification	Operational Significance
Chemical Name	(R)-8-ethyl-4-methyl-2-phenyl-7,8-dihydro-3H-imidazo[2,1-i]purin-5(4H)-one hydrochloride	Confirm label matches this structure.[3][2][4][5][6][7][8][9]
CAS Number	453591-58-7	Primary Verification ID.
Physical State	Off-white Solid	Dust generation risk during transfer.[2][4]
Solubility	DMSO (<6 mg/mL); Water (Low/Moderate)	Hydrochloride salt form increases water solubility, raising environmental leaching risks.[2]
Bioactivity	High (nM affinity)	Zero-discharge policy applies. [2]

Expert Insight: The "Hydrochloride" (HCl) designation indicates this is a salt form.[2] While salts are often more water-soluble, this increases the mobility of the bioactive pharmacophore in groundwater.[2] Therefore, unlike simple inorganic salts (like NaCl), the solubility here mandates stricter containment, not dilution.[2]

Personal Protective Equipment (PPE) Protocol

Because PSB 11 HCl is a potent receptor antagonist, inhalation of dust or skin absorption can lead to systemic pharmacological effects.

- Respiratory: Work within a certified Chemical Fume Hood.[2] If weighing outside a hood, an N95 or P100 particulate respirator is mandatory to prevent inhalation of bioactive dusts.
- Dermal: Nitrile Gloves (Double-gloving recommended).[2]

- Why? DMSO (a common solvent for PSB 11) permeates nitrile rapidly.^[2] If the compound is dissolved in DMSO, the solvent acts as a carrier, transporting the toxin through the glove and skin. Change outer gloves immediately upon splash contact.^[2]
- Ocular: Chemical safety goggles (ANSI Z87.1).^[2]

Step-by-Step Disposal Workflows

Scenario A: Solid Waste (Expired or Surplus Powder)

Do not dissolve solids for the purpose of disposal. This increases volume and spill risk.

- Containerize: Transfer the solid substance into a screw-cap compatible container (High-Density Polyethylene [HDPE] or Glass).
- Labeling: Affix a hazardous waste label.
 - Constituents: "**PSB 11 Hydrochloride** (Adenosine Antagonist)."^{[1][2][10]}
 - Hazard Checkbox: "Toxic" and "Irritant."^[2]
- Segregation: Place the container in the Solid Organic / Bioactive Waste stream.^[2]
- Destruction: Designated for Incineration.

Scenario B: Liquid Waste (Stock Solutions in DMSO or Water)

Most research errors occur here.^[2] Segregation depends on the solvent.

- Identify Solvent:
 - If DMSO/Methanol/Ethanol: Segregate into Non-Halogenated Organic Solvents.^[2]
 - If Aqueous (Water/Buffer): Segregate into Aqueous Toxic Solutions.^[2]
- Precipitation Check: If PSB 11 HCl precipitates out of solution in the waste bottle, do not attempt to redissolve it. Treat the entire bottle as heterogeneous hazardous waste.
- Incompatibility Check: Ensure the waste stream does not contain Strong Oxidizers (e.g., Nitric Acid, Peroxides). Purine derivatives can react exothermically with strong oxidizers.^[2]

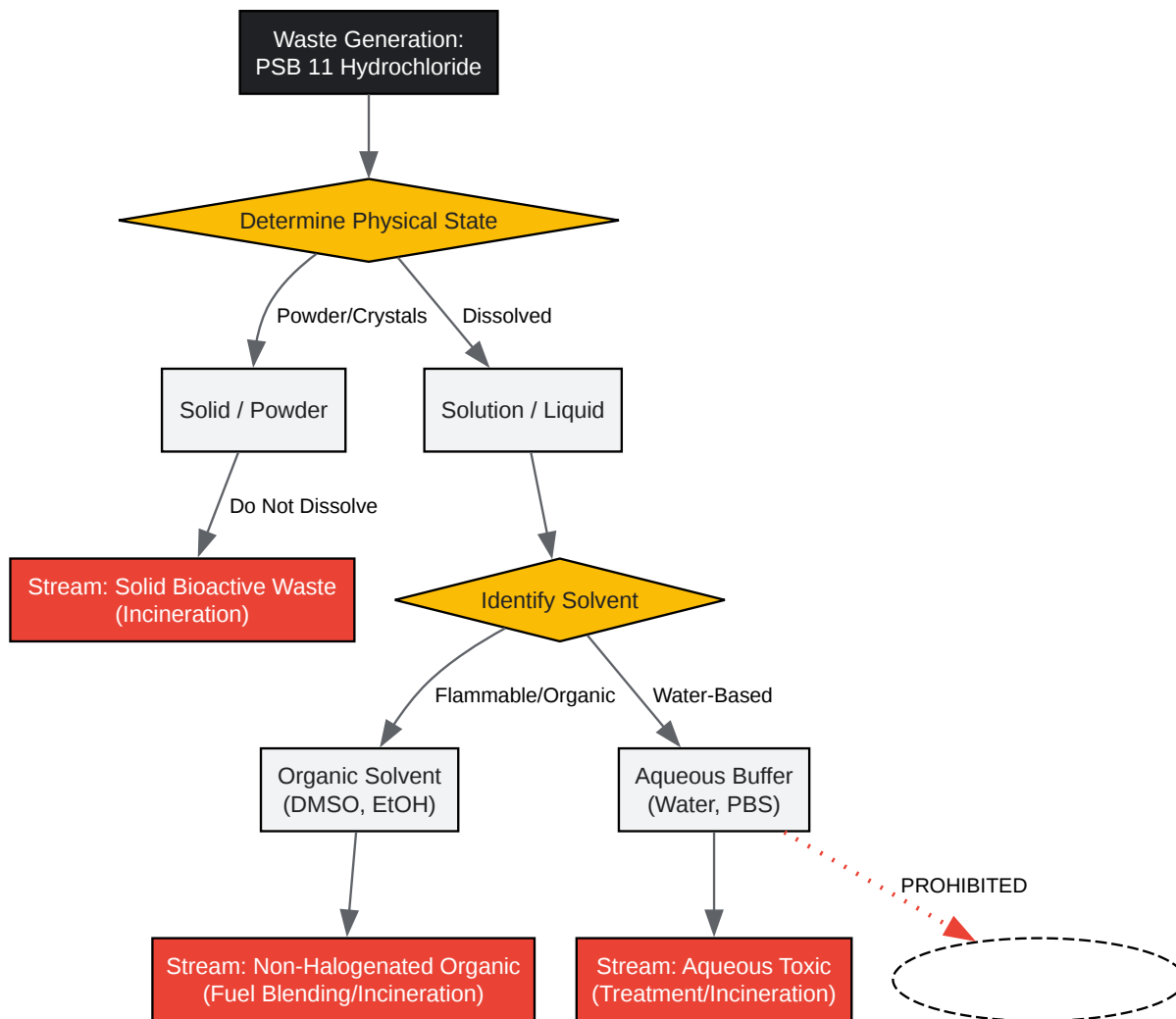
Scenario C: Empty Containers & Rinsate

Trace residues are bioactive.

- Triple Rinse: Rinse the empty original container three times with a small volume of compatible solvent (ethanol or water).[2]
- Capture Rinsate: Pour all three rinses into the Liquid Hazardous Waste container (as described in Scenario B). Do not pour rinsate down the sink.
- Deface Label: Cross out the original label and mark "Triple Rinsed - Trash" (only if local regulations permit; otherwise, dispose of the container itself as solid hazardous waste).

Decision Logic & Workflow Visualization

The following diagram outlines the decision process for segregating PSB 11 waste streams to ensure compliance and safety.



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Figure 1: Operational decision tree for segregating **PSB 11 Hydrochloride** waste based on physical state and solvent carrier.[2]

Emergency Procedures (Spills)

Small Spill (< 500 mg):

- Isolate: Alert nearby personnel.

- Wet Wipe: Do not dry sweep (generates dust).[2] Cover the powder with a paper towel dampened with water or ethanol.[2]
- Scoop: Carefully scoop the damp material and towel into a sealable bag.[2]
- Clean: Wipe the surface 3 times with ethanol.[2] Dispose of all cleanup materials as Solid Hazardous Waste.

Large Spill (> 500 mg or Stock Solution):

- Evacuate: If dust is airborne, evacuate the lab immediately.[2]
- PPE Upgrade: Re-enter only with respiratory protection (N95/P100).
- Absorb: Use a chemical spill pillow or vermiculite for liquids.[2]
- Report: Contact EHS (Environmental Health & Safety) immediately.[2]

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.[2] Retrieved from [[Link](#)]
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[2]

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